

A Comprehensive Technical Guide to the Solubility of Ammonium Iron(II) Sulfate

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Compound of Interest

Compound Name: ammonium iron (II) sulfate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility characteristics of ammonium iron(II) sulfate, commonly known as Mohr's salt. The information presented herein is intended to support research, development, and quality control activities where this compound is utilized.

Executive Summary

Ammonium iron(II) sulfate $((\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O})$ is a double salt of ferrous sulfate and ammonium sulfate, widely used in analytical chemistry as a primary standard for titrimetry due to its stability against oxidation.^{[1][2][3]} Its solubility is a critical parameter for its application in various chemical processes and formulations. This document details the solubility of ammonium iron(II) sulfate in aqueous and organic solvents, provides a comprehensive experimental protocol for solubility determination, and illustrates the procedural workflow.

Solubility Data

The solubility of ammonium iron(II) sulfate is highly dependent on the solvent and temperature. It is freely soluble in water and its solubility increases with temperature. Conversely, it is practically insoluble in most common organic solvents.

Aqueous Solubility

The solubility of ammonium iron(II) sulfate hexahydrate in water at various temperatures is summarized in Table 1. The data indicates a significant increase in solubility with rising

temperature.

Temperature (°C)	Solubility (g/100 mL)
0	12.5[4]
10	17.2[4][5]
20	26.9[1][2][5][6][7][8][9][10][11][12][13][14]
30	33[4][5]
40	46[4][5]
80	73.0[5][10]

Table 1: Solubility of Ammonium Iron(II) Sulfate in Water at Different Temperatures.

Organic Solvent Solubility

Ammonium iron(II) sulfate is generally considered insoluble in organic solvents.

- Ethanol: Insoluble[1][15][10][11]
- Acetone: Insoluble[1]
- Alcohol (general): Insoluble[4][5]

There is a lack of specific quantitative solubility data for ammonium iron(II) sulfate in other organic solvents such as methanol, glycerol, dimethylformamide (DMF), and dimethyl sulfoxide (DMSO). However, based on its ionic nature and the repeated reports of its insolubility in alcohols, it is expected to have very low solubility in these and other non-aqueous polar and non-polar organic solvents.

Experimental Protocol for Solubility Determination

The following protocol outlines a standard method for determining the solubility of ammonium iron(II) sulfate in water at various temperatures.

Materials and Equipment

- Ammonium iron(II) sulfate hexahydrate, analytical grade
- Distilled or deionized water
- Thermostatic water bath with temperature control ($\pm 0.1^{\circ}\text{C}$)
- Stirring hot plate and magnetic stir bars
- Analytical balance ($\pm 0.0001\text{ g}$)
- Calibrated thermometer ($\pm 0.1^{\circ}\text{C}$)
- Glass vials or flasks with airtight seals
- Syringes and syringe filters ($0.45\text{ }\mu\text{m}$ pore size)
- Volumetric flasks and pipettes
- Drying oven

Procedure

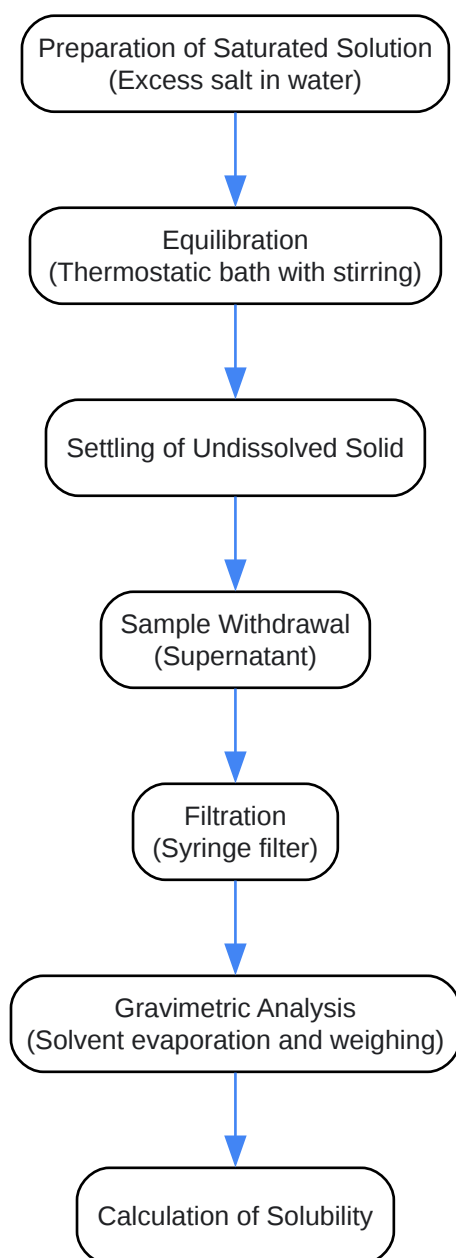
- Preparation of Saturated Solution:
 - Add an excess amount of ammonium iron(II) sulfate to a known volume of distilled water in a sealed glass vial. The excess solid should be clearly visible.
 - Place the vial in a thermostatic water bath set to the desired temperature.
 - Stir the mixture vigorously using a magnetic stir bar to facilitate the dissolution process and ensure the solution reaches equilibrium. A minimum stirring time of 24 hours is recommended to ensure saturation.
- Equilibrium Confirmation:
 - After the initial stirring period, cease agitation and allow the undissolved solid to settle for at least 2 hours at the constant temperature of the water bath.
- Sample Withdrawal and Filtration:

- Carefully withdraw a known volume of the clear supernatant using a pre-heated (to the experimental temperature) syringe.
- Immediately attach a syringe filter to the syringe and filter the solution into a pre-weighed volumetric flask to remove any undissolved microcrystals. This step should be performed quickly to avoid temperature changes that could affect solubility.
- Gravimetric Analysis:
 - Determine the mass of the collected filtrate.
 - Evaporate the solvent from the filtrate by placing the volumetric flask in a drying oven at a temperature below the decomposition temperature of the salt (decomposition begins around 100°C).^{[1][4]}
 - Once the solvent is fully evaporated, cool the flask in a desiccator and weigh it to determine the mass of the dissolved ammonium iron(II) sulfate.
- Calculation of Solubility:
 - Calculate the solubility using the following formula: $\text{Solubility (g/100 mL)} = (\text{mass of dissolved salt} / \text{volume of filtrate}) \times 100$
- Repeat for Different Temperatures:
 - Repeat the procedure for each desired temperature to construct a solubility curve.

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of ammonium iron(II) sulfate solubility.

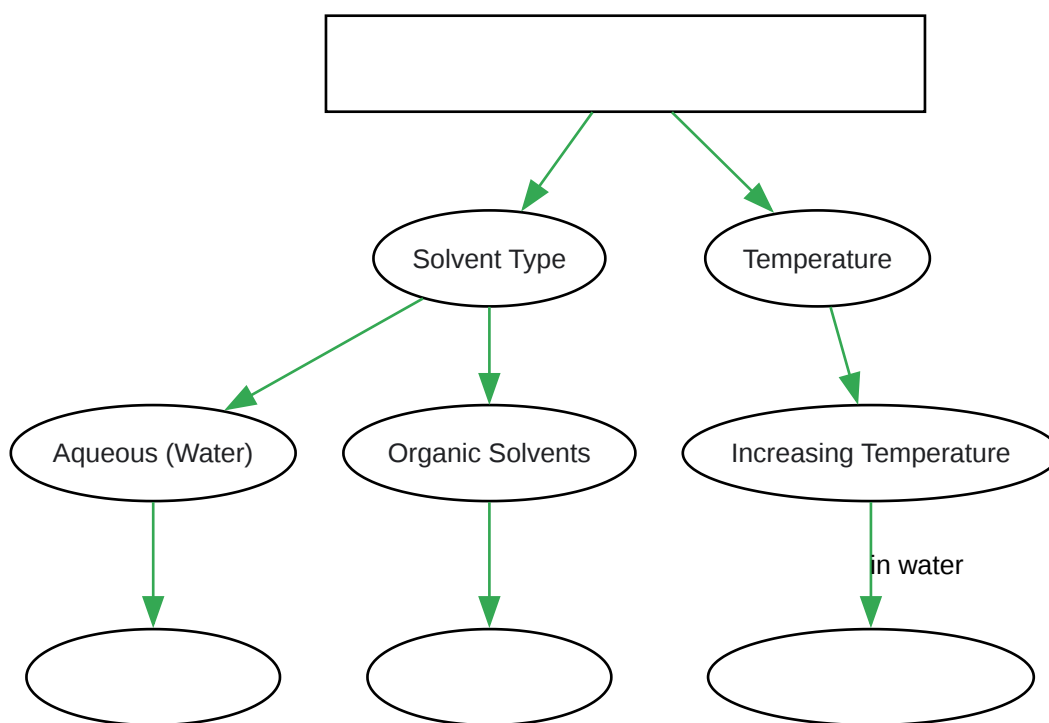


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Caption: Experimental workflow for determining the solubility of ammonium iron(II) sulfate.

Logical Relationship of Solubility Factors

The diagram below outlines the primary factors influencing the solubility of ammonium iron(II) sulfate.



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Caption: Factors influencing the solubility of ammonium iron(II) sulfate.

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